

# Essential Safety and Disposal Guidance for VU0071063

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## Compound of Interest

Compound Name: VU0071063

Cat. No.: B1684050

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Disclaimer: No specific Safety Data Sheet (SDS) for **VU0071063** was found. The following guidance is based on the safety information for Diazoxide, a structurally and functionally similar compound that also acts as a K-ATP channel opener. Researchers must consult their institution's safety office and, if available, the specific SDS for **VU0071063** for definitive procedures.

**VU0071063** is a research chemical requiring careful handling and disposal to ensure laboratory safety and environmental protection. This guide provides essential information for researchers and laboratory personnel.

## Key Safety and Disposal Information (Based on Diazoxide)

Parameter	Information	Source
Primary Hazards	Harmful if swallowed. May cause irritation to eyes, respiratory system, and skin. May damage the unborn child. Causes damage to organs (Pancreas, Kidney, Heart) through prolonged or repeated exposure.	[1][2][3][4]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection (safety glasses with side-shields or goggles), and face protection. A dust respirator should be used when handling the powder form.	[1]
Handling	Avoid breathing dust and contact with skin and eyes. Use in a well-ventilated area. Minimize dust generation and accumulation. Do not eat, drink, or smoke when using this product.	
Spill Cleanup	For minor spills, use dry clean-up procedures and avoid generating dust. Dampen with water to prevent dusting before sweeping. Vacuum up or sweep up material and place it in a suitable, labeled container for disposal. Vacuum cleaners should be fitted with a HEPA filter.	

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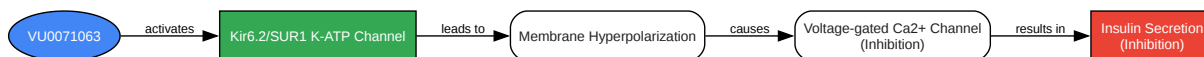
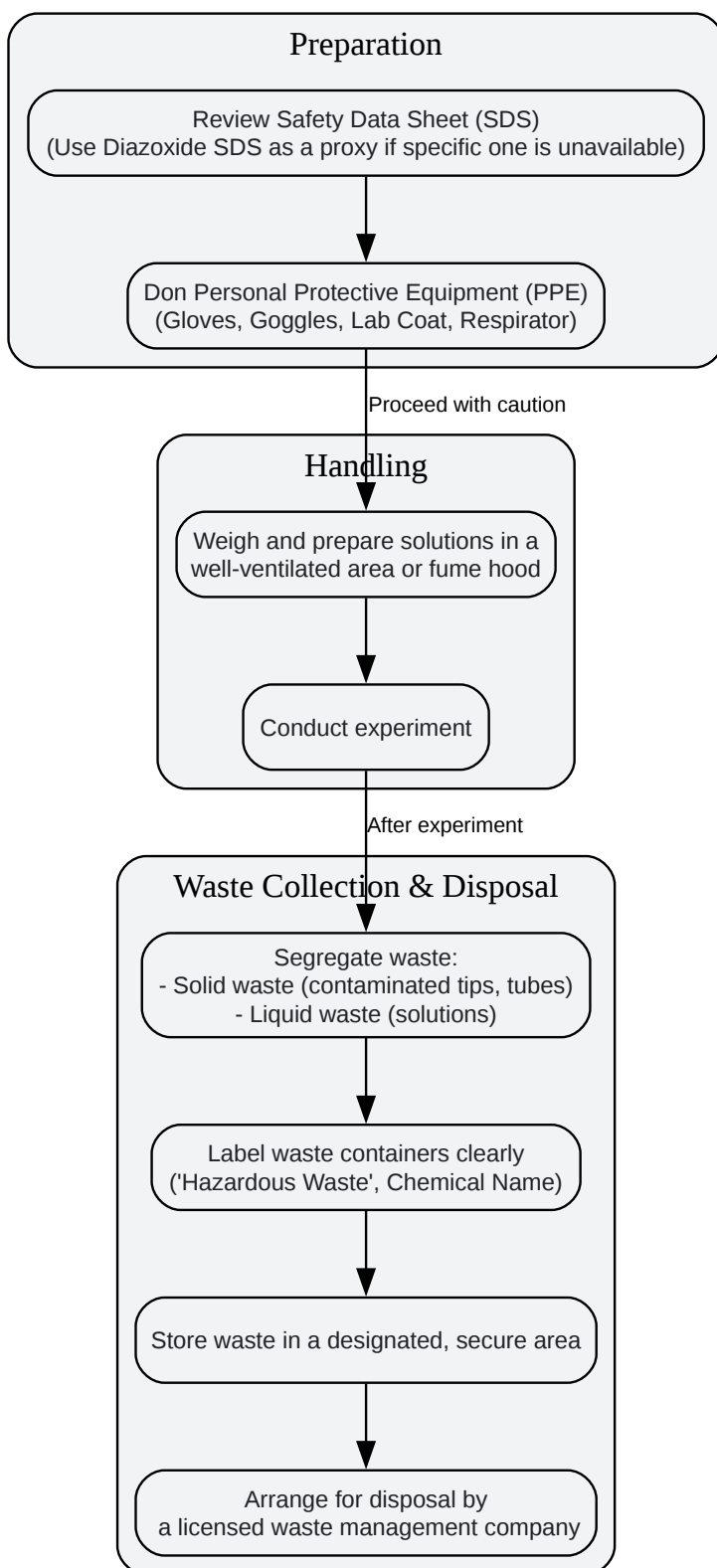
Disposal

Dispose of contents and container to an approved waste disposal plant. Do not allow to enter drains, sewers, or watercourses.

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## Experimental Workflow: Handling and Disposal

The following diagram outlines the general workflow for safely handling and disposing of **VU0071063** in a laboratory setting.



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## References

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